

Z433927330: A Technical Guide to DMSO Solubility and Handling

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Compound of Interest

Compound Name: Z433927330

Cat. No.: B15613766

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Z433927330** in dimethyl sulfoxide (DMSO), along with detailed experimental protocols and relevant biological context. **Z433927330** is a potent and selective inhibitor of Aquaporin-7 (AQP7), a membrane channel protein involved in the transport of water and small neutral solutes like glycerol.^{[1][2][3][4]} It also shows inhibitory activity against AQP3 and AQP9, albeit to a lesser extent.^{[1][4][5][6]} Understanding its solubility and handling is critical for its application in in vitro and in vivo research, particularly in studies related to cancer biology and metabolic diseases.^{[2][7][8]}

Quantitative Solubility Data

The solubility of **Z433927330** in DMSO has been reported by multiple suppliers. The data is summarized in the table below. It is important to note that the hygroscopic nature of DMSO can significantly impact the solubility of compounds; therefore, the use of newly opened, anhydrous DMSO is highly recommended for preparing stock solutions.^{[1][6][9]}

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 280 mg/mL[1][5][9]	768.39 mM[1][5][9][10]	Saturation may not be reached at this concentration.
DMSO	73 mg/mL[6]	200.32 mM[6]	It is advisable to use fresh, moisture-free DMSO.[6]

Experimental Protocols

Preparation of a **Z433927330** Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **Z433927330** in DMSO, which can then be diluted in aqueous media for experimental use.

Materials:

- **Z433927330** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath or sonicator (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

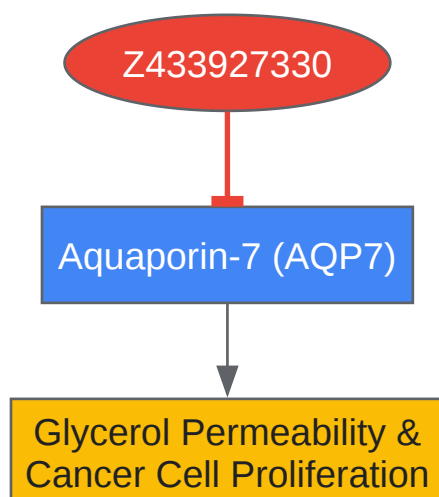
- **Equilibrate Reagents:** Allow the **Z433927330** powder and anhydrous DMSO to come to room temperature before opening to minimize moisture absorption.
- **Weigh **Z433927330**:** Accurately weigh the desired amount of **Z433927330** powder in a sterile microcentrifuge tube or vial.

- Add DMSO: Add the calculated volume of anhydrous DMSO to the **Z433927330** powder to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Aid Dissolution (if necessary): If precipitation or phase separation occurs, gentle warming in a water bath (not exceeding 40°C) or sonication can be used to aid in dissolving the compound.^{[1][10]}
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[5][6]}

Visualized Signaling Pathways and Workflows

Inhibitory Action of **Z433927330** on Aquaporins

Z433927330 acts as a selective inhibitor of AQP7, which in turn can modulate cellular processes such as glycerol permeability and proliferation in certain cancer cell lines.^{[1][2]}

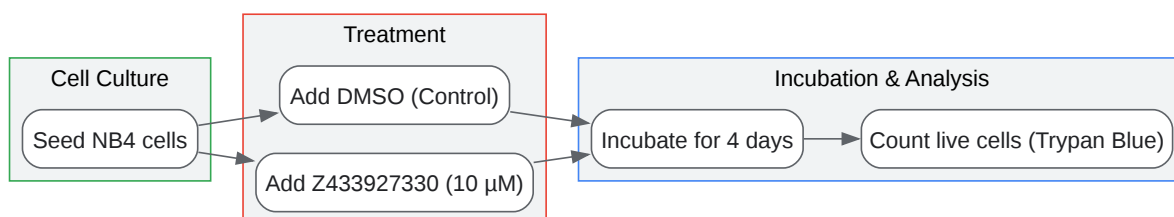


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Z433927330 inhibitory pathway.

Experimental Workflow: Assessing Anti-proliferative Effects

The following workflow illustrates a typical experiment to evaluate the effect of **Z433927330** on the proliferation of a cancer cell line, such as the acute promyelocytic leukemia (APL) cell line NB4.[2]

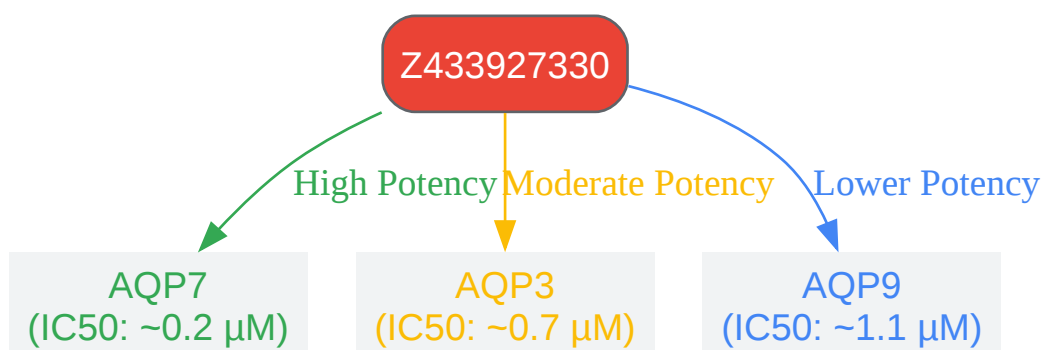


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Cell proliferation assay workflow.

Selectivity Profile of Z433927330

Z433927330 exhibits a clear selectivity for AQP7 over other aquaglyceroporins like AQP3 and AQP9, as demonstrated by their respective IC₅₀ values.[1][4][5]



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Inhibitor selectivity for aquaporins.

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